

2,3,4-Trimethyl-3-pentanol molecular weight and formula

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Compound of Interest

Compound Name: **2,3,4-Trimethyl-3-pentanol**

Cat. No.: **B156913**

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A Technical Guide to 2,3,4-Trimethyl-3-pentanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2,3,4-Trimethyl-3-pentanol**, focusing on its fundamental chemical properties. The information is presented to be accessible and useful for professionals in scientific research and development.

Core Molecular Information

2,3,4-Trimethyl-3-pentanol is a tertiary alcohol.^[1] Its structure consists of a five-carbon pentanol backbone with three methyl group substitutions at the second, third, and fourth carbon atoms.^[1] The hydroxyl group (-OH) is located on the third carbon, the same carbon that has a methyl substituent.

The key identifiers and molecular properties of this compound are summarized in the table below.

Identifier	Value
Molecular Formula	C ₈ H ₁₈ O ^{[1][2]}
Molecular Weight	130.23 g/mol ^{[3][4][5]}
IUPAC Name	2,3,4-trimethylpentan-3-ol ^{[3][4]}
CAS Registry Number	3054-92-0 ^{[2][3]}
Synonyms	1,1-Diisopropylethanol, Diisopropylmethylcarbinol ^{[1][2][4][5]}

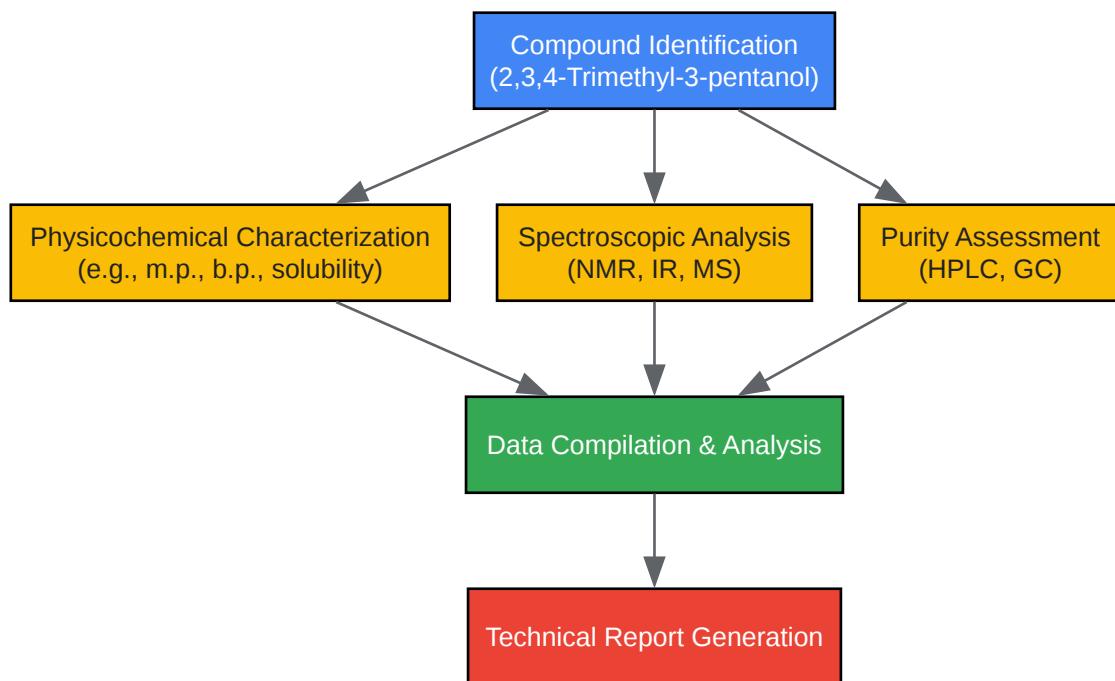
Physicochemical Data

While extensive biological data is not widely published, the physical properties of **2,3,4-trimethyl-3-pentanol** are well-documented. These properties are crucial for its handling, application in synthesis, and for predicting its behavior in various experimental conditions.

Property	Value
Appearance	Colorless to light brown or yellow liquid ^{[3][6]}
Odor	Fruity aroma ^{[3][6]}
Boiling Point	78 °C @ 46 mmHg ^{[3][5][6]}
Density	~0.85 g/cm ³ ^{[4][5]}
Refractive Index	~1.433 - 1.438 @ 20 °C ^{[3][5]}
Solubility	Insoluble in water; Soluble in organic solvents like heptane and ethanol ^[3]

Visualizations

To further elucidate the nature of this compound and its analysis, the following diagrams are provided.



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References

- 1. cymitquimica.com [cymitquimica.com]
- 2. 3-Pentanol, 2,3,4-trimethyl- [\[webbook.nist.gov\]](http://webbook.nist.gov)
- 3. 2,3,4-Trimethyl-3-pentanol | C8H18O | CID 520484 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)
- 4. bocsci.com [bocsci.com]
- 5. chemwhat.com [chemwhat.com]
- 6. parchem.com [parchem.com]
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